

The Metabolic Fate of 3-O-Methyl-D-glucose-13C: A Technical Guide

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Compound of Interest

Compound Name: 3-O-Methyl-D-glucose-13C

Cat. No.: B12399043

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An in-depth analysis for researchers, scientists, and drug development professionals on the cellular metabolism of the glucose analog, **3-O-Methyl-D-glucose-13C**.

Executive Summary

3-O-Methyl-D-glucose (3-O-MG), and by extension its isotopically labeled counterpart **3-O-Methyl-D-glucose-13C**, is widely regarded as a non-metabolizable glucose analog. This property has established it as a critical tool for investigating glucose transport mechanisms across cellular membranes in a variety of biological systems. While the vast majority of 3-O-MG that enters a cell remains chemically unaltered before being transported out, a small but detectable degree of metabolism has been observed in certain tissues. This guide provides a comprehensive overview of the current understanding of 3-O-MG's metabolic stability, detailing the experimental evidence, quantitative data, and methodologies used in its characterization. The 13C label in **3-O-Methyl-D-glucose-13C** serves as a stable isotope tracer, allowing for its quantification in metabolic flux analyses using techniques like nuclear magnetic resonance (NMR) or mass spectrometry (MS), without altering the molecule's fundamental biochemical behavior.

Core Principle: A Non-Metabolizable Glucose Analog

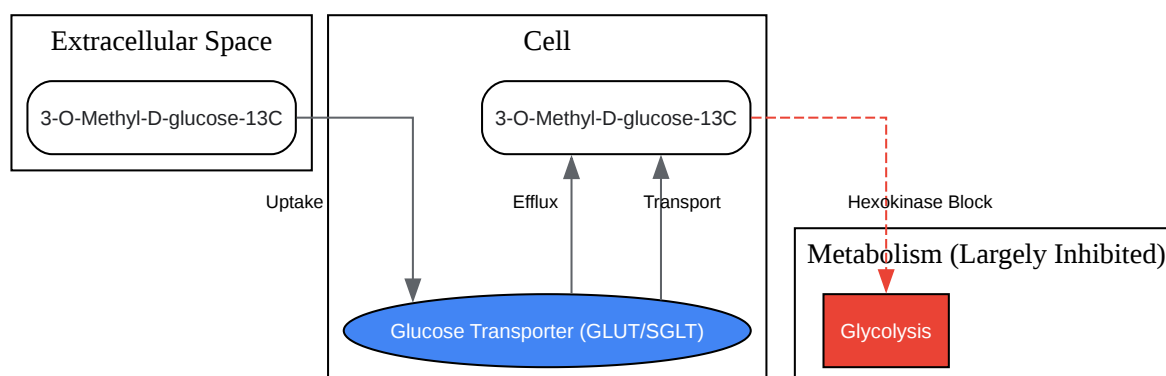
3-O-Methyl-D-glucose is a derivative of D-glucose in which the hydroxyl group at the 3rd carbon position is replaced by a methyl group. This structural modification prevents its

phosphorylation by hexokinase, the first and rate-limiting enzyme in the glycolytic pathway. As phosphorylation is the crucial step that traps glucose inside the cell for subsequent metabolism, 3-O-MG is largely unable to be catabolized through glycolysis. Consequently, it is extensively used as a marker to assess glucose transport activity.

Cellular Transport of 3-O-Methyl-D-glucose

3-O-MG is recognized and transported by the same glucose transporters (GLUTs and SGLTs) as D-glucose, although it may exhibit a lower affinity for these transporters. Once inside the cell, it does not accumulate and can be transported back out of the cell. The transport kinetics of 3-O-MG have been characterized in various cell types, including isolated rat hepatocytes.

The workflow for a typical 3-O-Methyl-D-glucose transport assay is depicted below.



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Cellular transport of 3-O-Methyl-D-glucose.

Evidence of Limited Metabolism

Despite its general classification as non-metabolizable, some studies have reported a low level of metabolic conversion of 3-O-MG. A key study re-examined the metabolic stability of [14C]methylglucose in rats and found that while the vast majority remained unmetabolized, small amounts of acidic products were recovered in certain tissues.

Quantitative Data on 3-O-MG Metabolism

The following table summarizes the quantitative findings from a study that administered [14C]methylglucose to rats and analyzed tissue extracts 60 minutes later.

Tissue	Unmetabolized [14C]methylglucose (%)	Acidic Metabolites (%)
Brain	97 - 100%	1 - 3%
Plasma	> 99%	< 1%
Heart	> 90%	3 - 6%
Liver	> 90%	4 - 7%

These findings indicate that while metabolism is minimal, it is not entirely absent, particularly in tissues with high metabolic activity like the heart and liver

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